

2-Benzimidazolethiol-d4 stability and storage conditions

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Compound of Interest

Compound Name: 2-Benzimidazolethiol-d4

Cat. No.: B562739

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An In-depth Technical Guide to the Stability and Storage of **2-Benzimidazolethiol-d4**

For researchers, scientists, and drug development professionals, understanding the stability and proper storage of isotopically labeled compounds like **2-Benzimidazolethiol-d4** is critical for ensuring experimental accuracy and integrity. This guide provides a comprehensive overview of the available data on the stability and recommended storage conditions for **2-Benzimidazolethiol-d4**, drawing from safety data sheets and chemical databases.

Physicochemical Properties

A foundational aspect of handling and storing any chemical compound is understanding its fundamental physicochemical properties. The key properties of **2-Benzimidazolethiol-d4** are summarized in the table below.

Property	Value
Synonyms	Benzimidazole-2-thiol-d4, o-Phenylene thiourea-d4
Molecular Weight	154.22 g/mol [1]
CAS Number	931581-17-8[1]
CAS Number (Unlabeled)	583-39-1[1]
Isotopic Enrichment	98 atom % D[1]
Appearance	Off-white to light yellow powder
Solubility	Insoluble in water[2]
Log P (octanol/water)	0.881 (at 25 °C, for unlabeled compound)

Stability Profile

2-Benzimidazolethiol-d4 is generally considered a stable compound when stored under the recommended conditions.

General Stability: The product is chemically stable under standard ambient conditions (room temperature)[3]. It is advised to re-analyze the compound for chemical purity after three years to ensure its integrity[1].

Conditions to Avoid: To maintain the stability of **2-Benzimidazolethiol-d4**, the following conditions and substances should be avoided:

- **Moisture:** The compound is moisture-sensitive[4].
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases/alkalis[3][5].
- **Extreme Temperatures:** Extremely high or low temperatures should be avoided[3].
- **Direct Sunlight:** Protect from direct sunlight[3].

Hazardous Decomposition Products: In the event of a fire, hazardous decomposition products may be released, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and sulfur oxides[5][6].

Recommended Storage and Handling

Proper storage and handling are paramount to preserving the quality and stability of **2-Benzimidazolethiol-d4**.

Storage Conditions

The recommended storage conditions for **2-Benzimidazolethiol-d4** are summarized below.

Parameter	Recommendation
Temperature	Store at room temperature[1] in a cool place[7].
Atmosphere	Store in a dry, well-ventilated place[6][7]. For optimal stability, consider storing under an inert atmosphere[4].
Container	Keep container tightly closed[6][7].
Location	Keep locked up or in an area accessible only to qualified or authorized persons[6].

Handling Precautions

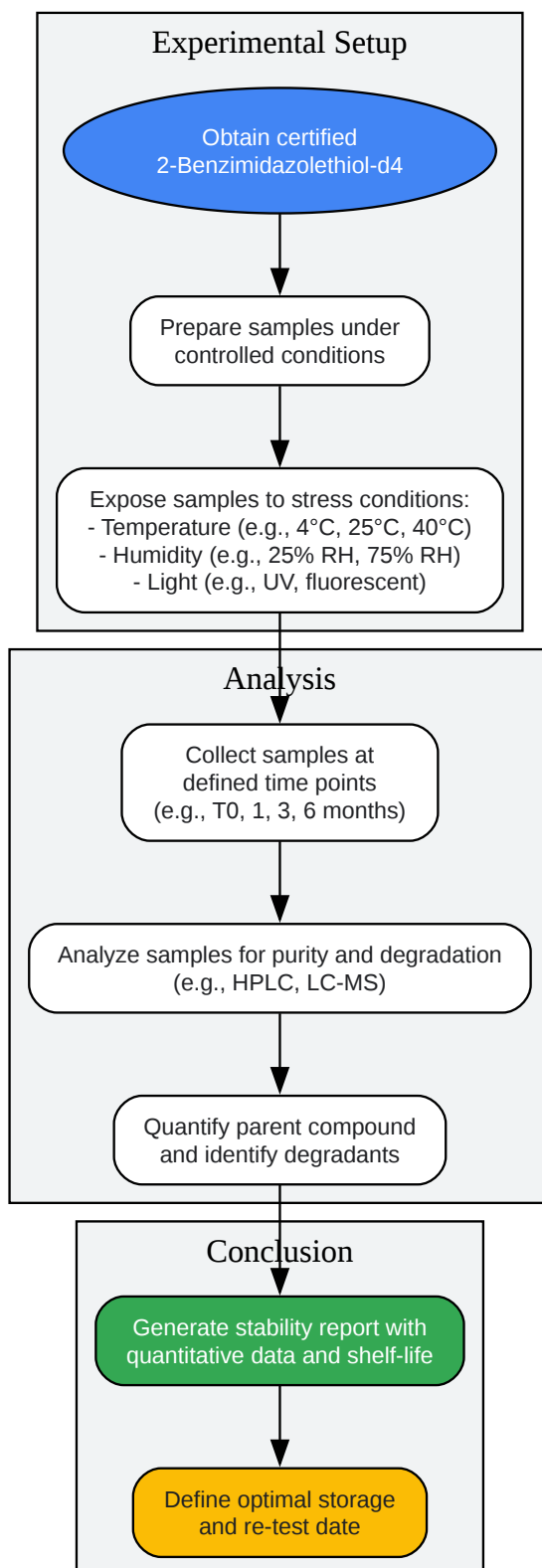
When working with **2-Benzimidazolethiol-d4**, it is important to adhere to the following safety and handling guidelines:

- Work under a hood and avoid inhalation of the substance[6].
- Avoid contact with skin, eyes, and clothing[7].
- Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat[7].
- Wash hands thoroughly after handling[3].

- Avoid the formation of dust[7].

Experimental Protocols: A Conceptual Framework for Stability Assessment

While specific experimental stability data for **2-Benzimidazolethiol-d4** is not readily available in the public domain, a general workflow for assessing the stability of such a compound can be outlined. This involves subjecting the compound to various stress conditions and analyzing its purity over time.

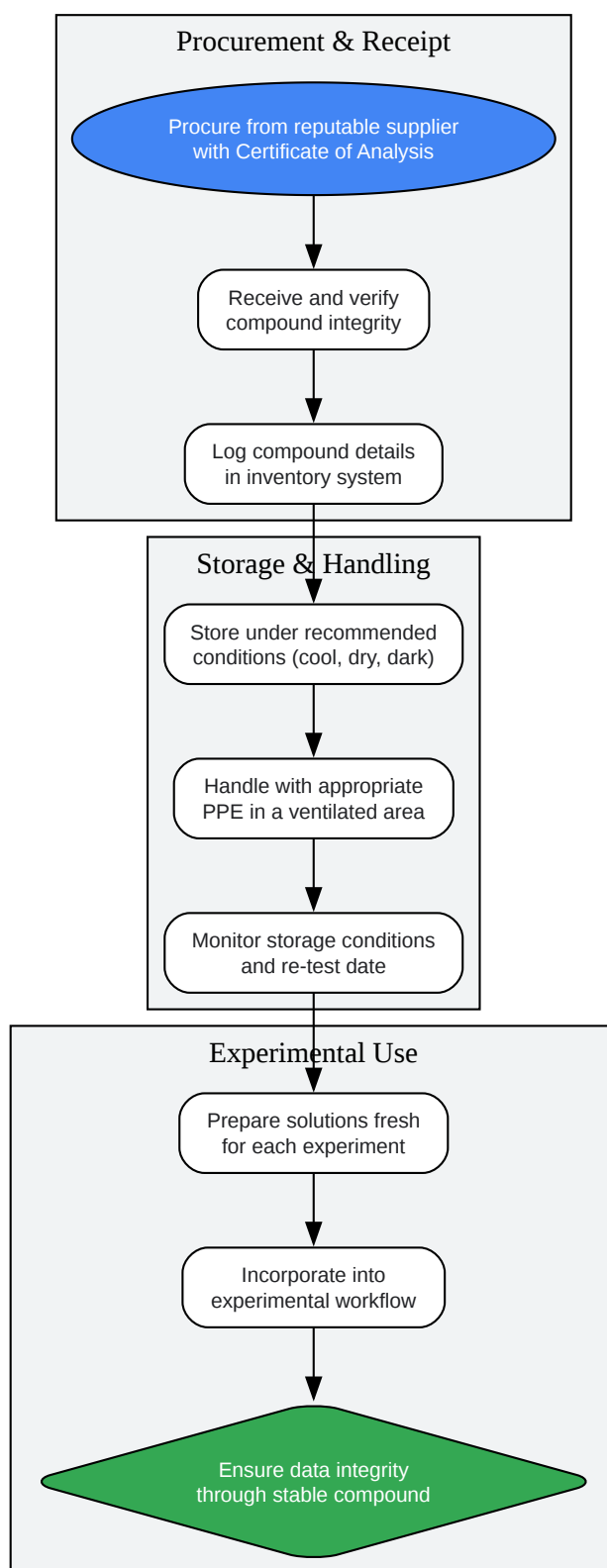


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Caption: Conceptual workflow for assessing the chemical stability of **2-Benzimidazolethiol-d4**.

Signaling Pathways and Logical Relationships

While **2-Benzimidazolethiol-d4** is primarily used as an internal standard or in metabolic studies, the broader class of benzimidazoles is known to interact with various biological pathways. The logical relationship for ensuring the integrity of this compound from procurement to experimental use is outlined below.



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Caption: Logical workflow for maintaining the integrity of **2-Benzimidazolethiol-d4**.

By adhering to the storage and handling guidelines outlined in this document, researchers can ensure the stability and reliability of **2-Benzimidazolethiol-d4** in their scientific investigations.

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